

Spectroscopic Characterization of Ethyl 6-(bromomethyl)nicotinate: A Technical Guide

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Compound of Interest

Compound Name: Ethyl 6-(bromomethyl)nicotinate

CAS No.: 178264-57-8

Cat. No.: B175332

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Introduction

Ethyl 6-(bromomethyl)nicotinate is a key building block in synthetic organic chemistry, particularly in the development of novel pharmaceutical agents. Its bifunctional nature, possessing both a reactive bromomethyl group and an ethyl nicotinate scaffold, makes it a versatile intermediate for introducing the pyridinylmethyl moiety into a wide range of molecules. Accurate and comprehensive spectroscopic characterization is paramount for verifying its structure and purity, ensuring the integrity of subsequent synthetic transformations.

This technical guide provides a detailed overview of the expected spectroscopic data for **Ethyl 6-(bromomethyl)nicotinate** based on the analysis of its parent compound, Ethyl nicotinate, and a closely related structural analog, Methyl 6-bromonicotinate. While direct experimental data for the title compound is not readily available in the public domain, this guide offers a robust predictive framework for its ^1H NMR, ^{13}C NMR, IR, and Mass Spectrometry characteristics.

Predicted Spectroscopic Data of Ethyl 6-(bromomethyl)nicotinate

The introduction of a bromomethyl group at the 6-position of the pyridine ring in ethyl nicotinate is expected to induce significant changes in the spectroscopic data. The following tables summarize the anticipated shifts and fragmentation patterns.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Proton NMR) Data

The ¹H NMR spectrum is expected to show characteristic signals for the ethyl ester and the substituted pyridine ring. The bromomethyl group will introduce a new singlet, and the aromatic protons will experience shifts due to the electron-withdrawing nature of the bromine atom.

Predicted Chemical Shift (δ, ppm)	Multiplicity	Assignment
~9.1	d	H-2
~8.3	dd	H-4
~7.7	d	H-5
~4.8	s	-CH ₂ Br
4.42	q	-OCH ₂ CH ₃
1.42	t	-OCH ₂ CH ₃

¹³C NMR (Carbon-13 NMR) Data

The ¹³C NMR spectrum will reflect the changes in the electronic environment of the carbon atoms in the pyridine ring and the presence of the bromomethyl carbon.

Predicted Chemical Shift (δ , ppm)	Assignment
~164	C=O
~158	C-6
~152	C-2
~138	C-4
~128	C-3
~122	C-5
~62	-OCH ₂ CH ₃
~32	-CH ₂ Br
~14	-OCH ₂ CH ₃

Infrared (IR) Spectroscopy

The IR spectrum will exhibit characteristic absorption bands corresponding to the functional groups present in the molecule.

Frequency (cm ⁻¹)	Vibrational Mode
~3100-3000	C-H stretch (aromatic)
~2980-2850	C-H stretch (aliphatic)
~1725	C=O stretch (ester)
~1600, ~1470	C=C and C=N stretch (pyridine ring)
~1280	C-O stretch (ester)
~1200	C-N stretch
~680	C-Br stretch

Mass Spectrometry (MS)

The mass spectrum is expected to show the molecular ion peak and characteristic fragmentation patterns.

m/z	Assignment
243/245	$[M]^+$ (Molecular ion with bromine isotopes)
198/200	$[M - OCH_2CH_3]^+$
164	$[M - Br]^+$
120	$[M - Br - CO_2]^+$
106	$[C_6H_4N]^+$
78	$[C_5H_4N]^+$

Spectroscopic Data of Related Compounds

To provide a solid foundation for the predicted data, the experimental spectroscopic data for Ethyl nicotinate and 1H NMR data for Methyl 6-bromonicotinate are presented below.

Ethyl nicotinate

1H NMR Data (90 MHz, $CDCl_3$)[1]

Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
9.23	s	1H	H-2
8.76	d	1H	H-6
8.28	dt	1H	H-4
7.37	dd	1H	H-5
4.42	q	2H	$-OCH_2CH_3$
1.42	t	3H	$-OCH_2CH_3$

^{13}C NMR Data (25.16 MHz, $CDCl_3$)[1]

Chemical Shift (δ , ppm)	Assignment
165.19	C=O
153.37	C-6
150.94	C-2
136.93	C-4
126.40	C-3
123.27	C-5
61.39	-OCH ₂ CH ₃
14.29	-OCH ₂ CH ₃

IR Data

A comprehensive list of IR absorption bands for Ethyl nicotinate is available from various sources. Key absorptions include the C=O stretch of the ester at approximately 1723 cm⁻¹, C-H stretches of the aromatic ring above 3000 cm⁻¹, and C-H stretches of the ethyl group below 3000 cm⁻¹.

Mass Spectrometry Data

The mass spectrum of Ethyl nicotinate shows a molecular ion peak at m/z 151. Key fragments are observed at m/z 123 ([M - C₂H₄]⁺), 106 ([M - OCH₂CH₃]⁺), and 78 ([C₅H₄N]⁺).

Methyl 6-bromonicotinate

¹H NMR Data (500 MHz, CDCl₃)

Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration	Assignment
9.00	dd	J = 2.0, 0.5	1H	H-2
8.25	dd	J = 8.5, 2.5	1H	H-4
7.42	dd	J = 8.5, 0.5	1H	H-5
3.96	s	3H	-OCH ₃	

Experimental Protocols

The following are general protocols for acquiring the spectroscopic data discussed in this guide.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the sample in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., CDCl₃, DMSO-d₆).
- **Instrumentation:** Use a high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- **Data Acquisition:**
 - For ¹H NMR, acquire a sufficient number of scans to obtain a good signal-to-noise ratio.
 - For ¹³C NMR, a larger number of scans will be necessary due to the low natural abundance of the ¹³C isotope. A proton-decoupled experiment is typically performed.
- **Data Processing:** Process the raw data by applying Fourier transformation, phase correction, and baseline correction. Chemical shifts are referenced to an internal standard, typically tetramethylsilane (TMS) at 0.00 ppm.

IR Spectroscopy

- **Sample Preparation:**

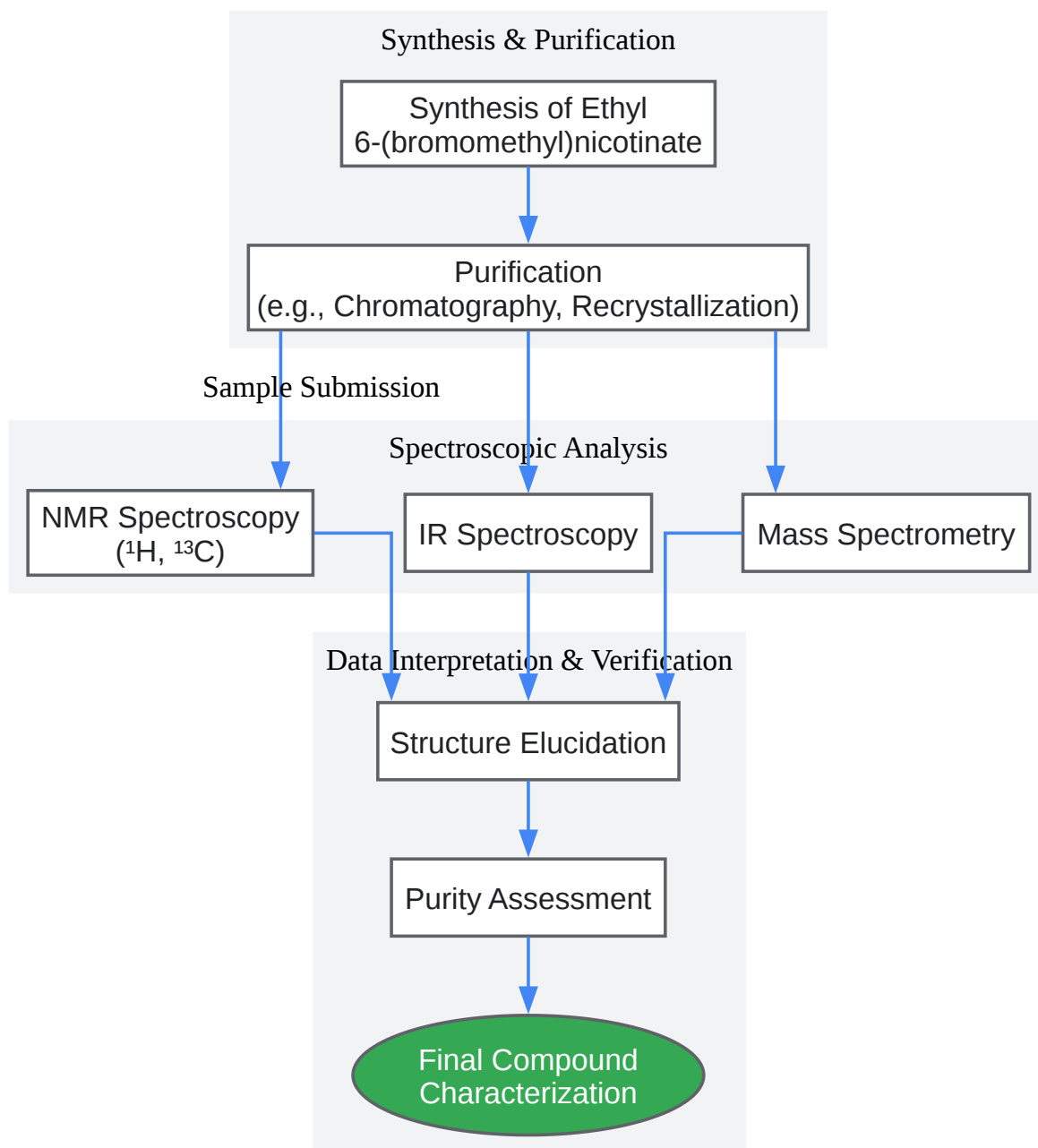
- Neat Liquid: Place a drop of the liquid sample between two salt plates (e.g., NaCl or KBr).
- Solid (KBr pellet): Grind a small amount of the solid sample with dry KBr powder and press the mixture into a thin pellet.
- ATR (Attenuated Total Reflectance): Place a small amount of the sample directly on the ATR crystal.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}). A background spectrum should be recorded and automatically subtracted from the sample spectrum.

Mass Spectrometry

- Sample Preparation: Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., methanol, acetonitrile).
- Instrumentation: Use a mass spectrometer with an appropriate ionization source (e.g., Electron Ionization - EI, or Electrospray Ionization - ESI).
- Data Acquisition: Introduce the sample into the mass spectrometer. For EI, the sample is typically introduced via a direct insertion probe or a gas chromatograph. For ESI, the sample is introduced via a liquid chromatograph or direct infusion. Acquire the mass spectrum over a suitable mass-to-charge (m/z) range.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the comprehensive spectroscopic analysis of a synthetic organic compound like **Ethyl 6-(bromomethyl)nicotinate**.



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References

- 1. Methyl 6-methylnicotinate | C₈H₉NO₂ | CID 231548 - PubChem [pubchem.ncbi.nlm.nih.gov]
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